

# Solubility profile of 4-Hydroxy-5-nitronicotinic acid in various solvents

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## Compound of Interest

Compound Name: 4-Hydroxy-5-nitronicotinic acid

Cat. No.: B1322084

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## Solubility Profile of 4-Hydroxy-5-nitronicotinic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the anticipated solubility characteristics of **4-Hydroxy-5-nitronicotinic acid**. Due to the limited availability of specific experimental data for this compound, this document leverages information on the structurally similar compound, 6-Hydroxy-5-nitronicotinic acid, and established principles of organic chemistry to predict its solubility profile. Furthermore, detailed experimental protocols for determining solubility are provided to guide researchers in generating precise data.

### Predicted Solubility Profile

The molecular structure of **4-Hydroxy-5-nitronicotinic acid**, featuring a carboxylic acid, a hydroxyl group, and a nitro group on a pyridine ring, suggests a polar character. Based on the reported solubility of the related compound, 6-Hydroxy-5-nitronicotinic acid, a qualitative solubility profile for **4-Hydroxy-5-nitronicotinic acid** can be inferred.

Table 1: Predicted Qualitative Solubility of **4-Hydroxy-5-nitronicotinic Acid** in Various Solvents

Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Polar Protic Solvents	Water, Methanol, Ethanol	Limited to Slight	The presence of multiple polar functional groups capable of hydrogen bonding suggests some affinity for polar protic solvents. However, the aromatic pyridine ring may limit extensive solubility.
Polar Aprotic Solvents	DMSO, DMF	Good	These solvents are effective at solvating polar molecules through strong dipole-dipole interactions, suggesting they would be suitable for dissolving 4-Hydroxy-5-nitronicotinic acid.
Non-Polar Solvents	Hexane, Toluene	Poor	The overall high polarity of the molecule makes it unlikely to be soluble in non-polar solvents.
Aqueous Acidic Solutions	5% Hydrochloric Acid	Likely Increased	The pyridine nitrogen can be protonated under acidic conditions, forming a salt and potentially increasing aqueous solubility compared to neutral water.

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Aqueous Basic  
Solutions

5% NaHCO<sub>3</sub>, 5%  
NaOH

Increased

The carboxylic acid group will be deprotonated in basic solutions to form a highly soluble carboxylate salt.[\[1\]](#)[\[2\]](#)

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## Experimental Protocols for Solubility Determination

To obtain quantitative and qualitative solubility data, the following established experimental protocols can be employed.

### Qualitative Solubility Testing

This method provides a rapid assessment of a compound's solubility in various solvents.

Materials:

- **4-Hydroxy-5-nitronicotinic acid**
- Small test tubes
- Vortex mixer
- A selection of solvents (e.g., water, 5% HCl, 5% NaHCO<sub>3</sub>, 5% NaOH, ethanol, methanol, DMSO, DMF, hexane)
- Spatula

Procedure:[\[1\]](#)[\[2\]](#)

- Add approximately 10-20 mg of **4-Hydroxy-5-nitronicotinic acid** to a small test tube.
- Add 1 mL of the chosen solvent to the test tube.
- Vigorously agitate the mixture using a vortex mixer for 1-2 minutes.
- Visually inspect the solution to determine if the solid has dissolved.

- If the solid dissolves, the compound is considered "soluble." If a significant portion of the solid remains, it is deemed "insoluble." For intermediate cases, it can be classified as "slightly soluble."
- Repeat the procedure for each solvent.

## Quantitative Solubility Determination (Shake-Flask Method)

This method provides a precise measurement of a compound's solubility at a specific temperature.

Materials:

- **4-Hydroxy-5-nitronicotinic acid**
- Scintillation vials or sealed flasks
- Constant temperature shaker bath
- Analytical balance
- Filtration apparatus (e.g., syringe filters)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

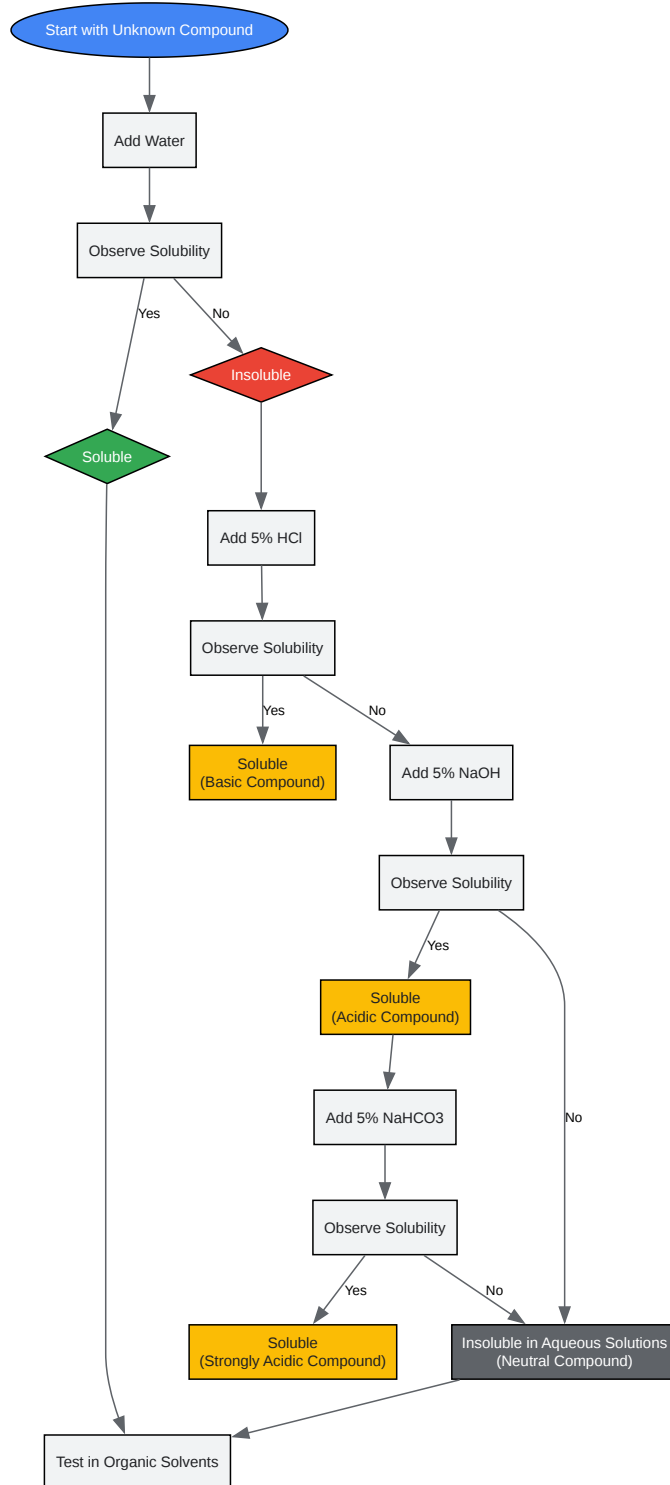
- Prepare saturated solutions by adding an excess amount of **4-Hydroxy-5-nitronicotinic acid** to a known volume of each solvent in a sealed flask.
- Place the flasks in a constant temperature shaker bath and agitate for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the solutions to stand undisturbed at the same temperature for a period to allow undissolved solid to settle.

- Carefully withdraw a known volume of the supernatant, ensuring no solid particles are transferred.
- Filter the supernatant using a suitable syringe filter.
- Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of **4-Hydroxy-5-nitronicotinic acid** in the diluted solution using a calibrated HPLC or UV-Vis spectrophotometry method.
- Calculate the original solubility in units such as mg/mL or mol/L.

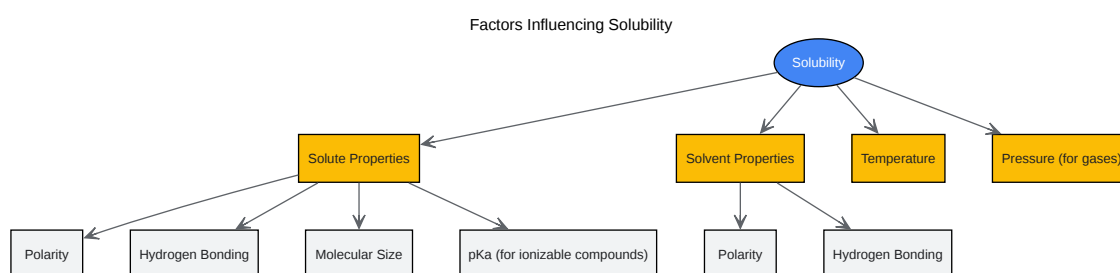
## Visualizations

The following diagrams illustrate the logical workflow for determining the solubility of an organic compound and a conceptual representation of the factors influencing solubility.

Workflow for Qualitative Solubility Testing

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Caption: A flowchart illustrating the decision-making process for the qualitative solubility analysis of an organic compound.



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Caption: A diagram showing the key factors that influence the solubility of a compound in a given solvent.

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## References

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